

An In-depth Technical Guide to N-benzyloctan-4-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-benzyloctan-4-amine*

Cat. No.: *B15429784*

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Abstract

N-benzyloctan-4-amine is a secondary amine with a molecular structure suggesting potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its physicochemical properties, a detailed experimental protocol for its synthesis via reductive amination, and a discussion of its potential, yet currently uncharacterized, biological significance. Due to the limited availability of experimental data for this specific isomer, this guide combines theoretical predictions with established chemical principles to serve as a foundational resource for researchers.

Physicochemical Properties

Quantitative data for **N-benzyloctan-4-amine** is not readily available in the public domain. The following table summarizes the computed and estimated physicochemical properties based on its structure and comparison with similar secondary amines. It is important to note that these are theoretical values and experimental validation is required.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₅ N	Calculated
Molecular Weight	219.37 g/mol	Calculated[1]
Appearance	Colorless to pale yellow liquid (predicted)	General properties of secondary amines
Boiling Point	Not available (predicted to be >250 °C)	General properties of secondary amines
Melting Point	Not applicable (predicted to be liquid at STP)	General properties of secondary amines
pKa (conjugate acid)	~10-11 (estimated)	General properties of secondary amines
LogP (octanol-water partition coefficient)	~4.7 (computed for N-benzyl-octan-1-amine)	PubChem[1]
Solubility	Insoluble in water; soluble in organic solvents (e.g., ethanol, diethyl ether, chloroform)	General properties of secondary amines

Synthesis of N-benzyl-octan-4-amine

The most direct and widely used method for the synthesis of **N-benzyl-octan-4-amine** is the reductive amination of 4-octanone with benzylamine. This one-pot reaction involves the formation of an intermediate imine, which is then reduced in situ to the desired secondary amine.[2][3][4][5][6]

Experimental Protocol: Reductive Amination

Materials:

- 4-Octanone
- Benzylamine
- Sodium triacetoxyborohydride (NaBH(OAc)₃) or Sodium cyanoborohydride (NaBH₃CN)

- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) as solvent
- Acetic acid (catalyst)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware for organic synthesis

Procedure:

- To a solution of 4-octanone (1.0 eq) in dichloromethane (DCM), add benzylamine (1.0-1.2 eq) and a catalytic amount of acetic acid.
- Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.
- In a separate flask, prepare a solution or suspension of the reducing agent, sodium triacetoxyborohydride (1.5 eq), in DCM.
- Slowly add the reducing agent to the reaction mixture. The reaction is typically exothermic, and cooling may be necessary to maintain room temperature.
- Allow the reaction to stir at room temperature for 12-24 hours. Reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate until gas evolution ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3 x volumes).
- Combine the organic layers and wash with brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **N-benzyloctan-4-amine**.

Diagram of the Synthetic Workflow:



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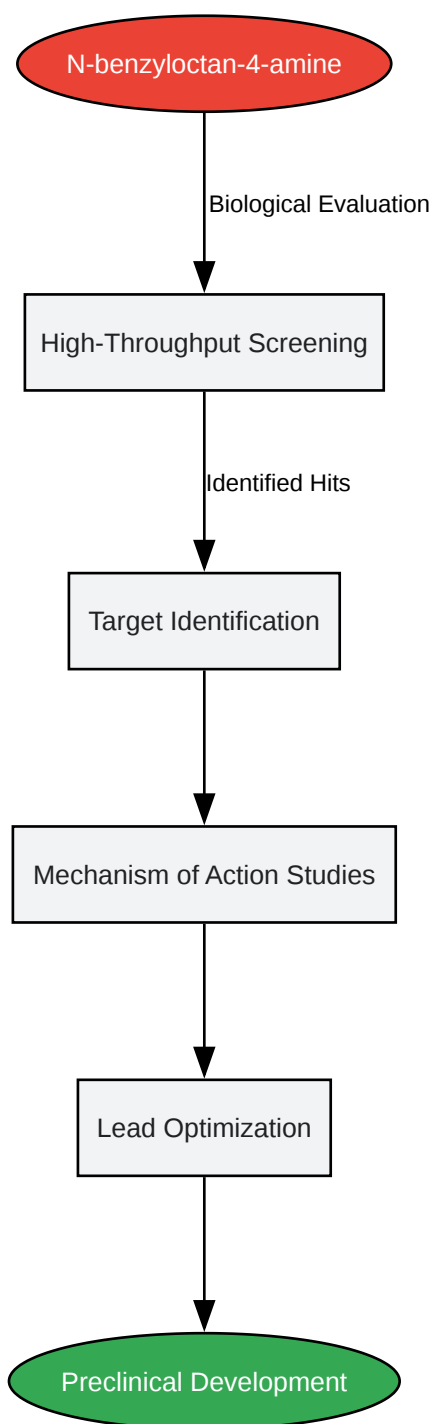
Caption: Synthetic workflow for **N-benzyloctan-4-amine**.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no published research detailing the biological activity, mechanism of action, or associated signaling pathways of **N-benzyloctan-4-amine**. The presence of a benzyl group and a medium-length alkyl chain attached to a secondary amine suggests that the molecule could potentially interact with various biological targets.

Compounds with similar structural motifs have been explored for a range of activities, including but not limited to, antimicrobial and anticancer properties. However, any such potential for **N-benzyloctan-4-amine** is purely speculative at this stage and awaits experimental investigation.

Diagram of Potential Research Logic:



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Caption: A logical workflow for investigating biological activity.

Conclusion

N-benzyloctan-4-amine represents an under-investigated chemical entity. This guide provides a starting point for researchers by outlining its probable physicochemical characteristics and a reliable synthetic protocol. The absence of biological data highlights an opportunity for novel research into the potential therapeutic applications of this and related compounds. Future work should focus on the experimental validation of the predicted properties and a thorough investigation of its biological activity profile.

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